

musk ketone stock solution preparation and storage

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Compound Focus: Musk ketone

CAS No.: 81-14-1

Cat. No.: S536467

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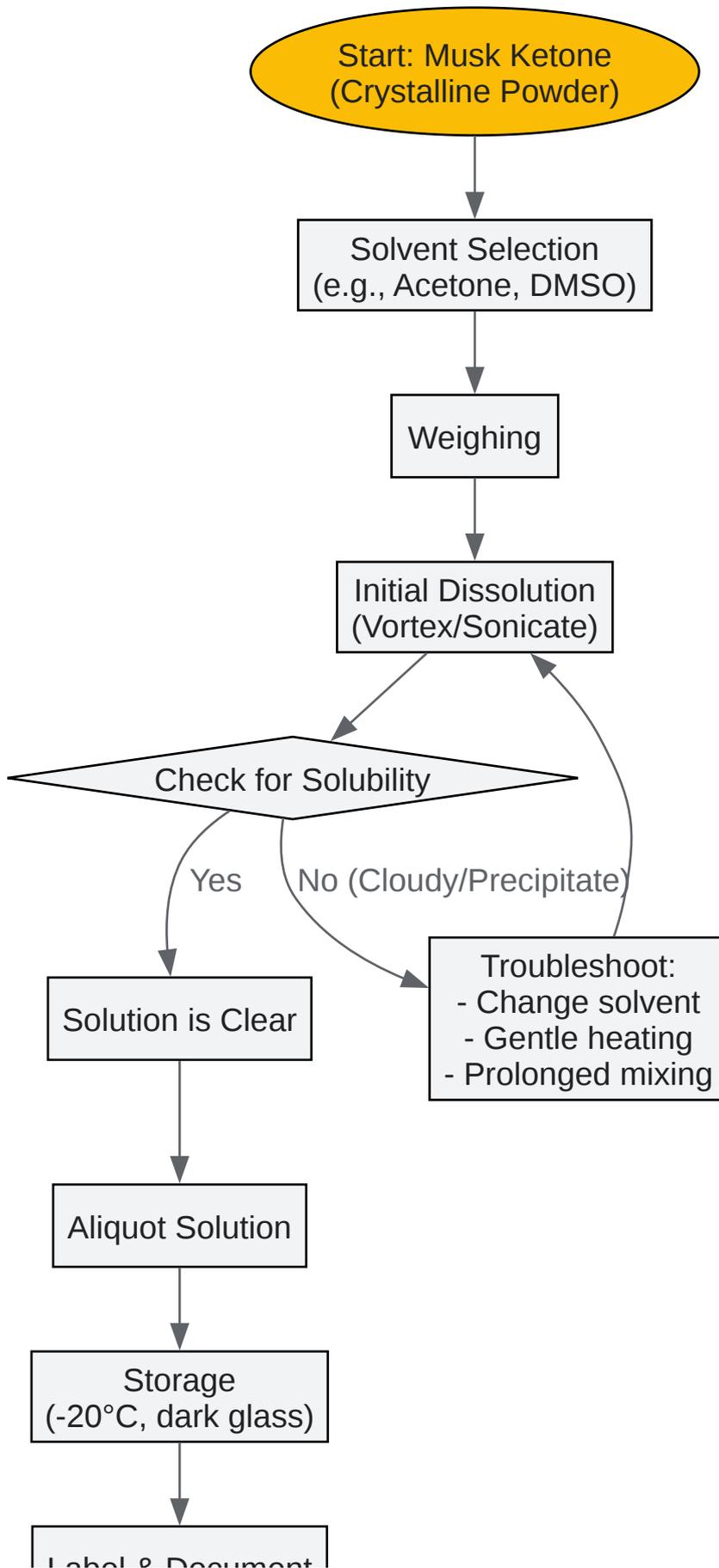
Available Information on Musk Ketone

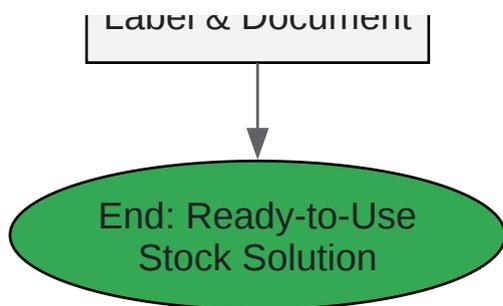
While not specific to stock solutions, the table below summarizes key chemical information from the search results that is relevant for planning your solution preparation.

Property	Description
Chemical Name	4'-tert-Butyl-2',6'-dimethyl-3',5'-dinitroacetophenone [1] [2]
CAS Registry Number	81-14-1 [1] [2]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₅ [1] [2]
Molecular Weight	294.30 g/mol [1] [2]
Physical Form	Crystalline powder [3]
Solubility Note	Can be tricky to dissolve directly; may require optimization of solvent and conditions [3]

Workflow for Developing Your Protocol

Based on general laboratory practice and the clues from the search results, here is a proposed workflow you can use to develop and validate your own preparation and storage protocol.





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References

1. Musk ketone - the NIST WebBook [webbook.nist.gov]
2. Musk ketone | C14H18N2O5 [chemspider.com]
3. Musk Ketone [fraterworks.com]

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